

A Definitive Guide to Pyrazole Structure Elucidation: An X-ray Crystallography Perspective

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Compound of Interest

Compound Name: ethyl 5-hydroxy-1H-pyrazole-3-carboxylate
CAS No.: 40711-33-9
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Introduction: The Privileged Pyrazole Scaffold and the Imperative of 3D Structural Confirmation

Pyrazoles, five-membered aromatic heterocycles containing two adjacent nitrogen atoms, represent a cornerstone in medicinal chemistry.[1][2][3][4] Their remarkable versatility as a "privileged scaffold" is evident in a multitude of FDA-approved drugs exhibiting a wide array of pharmacological activities, including anticancer, anti-inflammatory, and antimicrobial properties. [1][3] The therapeutic efficacy of these compounds is intrinsically linked to their three-dimensional structure, which dictates their interaction with biological targets.[1] Therefore, unambiguous determination of their molecular architecture is not merely a confirmatory step but a critical component of rational drug design and the elucidation of structure-activity relationships (SAR).[1]

While various analytical techniques, such as NMR and mass spectrometry, provide essential information about connectivity and molecular formula, single-crystal X-ray crystallography stands as the gold standard for the definitive determination of a molecule's three-dimensional structure in the solid state.[1][5] This guide provides a comprehensive, in-depth exploration of the application of X-ray crystallography for the structural confirmation of pyrazole derivatives, offering both theoretical insights and practical, field-proven protocols.

The Foundational Principles of Single-Crystal X-ray Crystallography

At its core, single-crystal X-ray crystallography is a technique that exploits the diffraction of X-rays by the ordered arrangement of atoms within a crystal. When a single crystal is irradiated with a monochromatic X-ray beam, the electrons of the atoms scatter the X-rays, leading to a unique diffraction pattern of spots of varying intensities. The geometric arrangement of these spots is dictated by the crystal's unit cell dimensions and symmetry (the crystal lattice), while the intensities of the spots are related to the arrangement of atoms within the unit cell. By analyzing this diffraction pattern, it is possible to reconstruct a three-dimensional model of the electron density of the molecule, and from this, the precise positions of the atoms can be determined.

The Experimental Workflow: From Powder to Publication-Ready Structure

The journey from a newly synthesized pyrazole derivative to a fully refined crystal structure involves a series of meticulous steps, each crucial for the success of the experiment. The following workflow outlines the key stages, emphasizing the causality behind each experimental choice.



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